

A Technical Guide to the Aqueous Solubility of Luminol Sodium Salt

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Compound of Interest

Compound Name: *Luminol sodium salt*

Cat. No.: *B8817069*

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This document serves as a comprehensive technical resource for researchers, scientists, and professionals in drug development, detailing the solubility of **luminol sodium salt** in water. It includes quantitative data, general experimental methodologies for solubility determination, and a visualization of the fundamental chemiluminescence pathway.

Quantitative Solubility Data

Luminol sodium salt exhibits significantly greater solubility in aqueous solutions compared to its free acid form, luminol, which is practically insoluble in water[1][2][3]. The enhanced solubility of the sodium salt makes it a preferred reagent for various applications in aqueous systems. The quantitative solubility data is summarized below.

Compound	Solvent	Solubility	Appearance in Solution	Source(s)
Luminol Sodium Salt	Water	50 mg/mL	Clear to very slightly hazy, colorless to faint red	[1] [4]
Luminol Sodium Salt	Dimethyl Sulfoxide (DMSO)	50 mg/mL	Clear to slightly hazy	
Luminol (Free Acid)	Water	Insoluble	-	

Note: Solutions of **luminol sodium salt** are sensitive to light and the presence of metal cations, and are typically stable for only 8-12 hours.

Factors Influencing Solubility

Several factors can influence the solubility of **luminol sodium salt** in aqueous solutions:

- Temperature: Solubility generally increases with higher temperatures and may decrease at lower temperatures.
- pH: The solubility is higher under neutral or slightly alkaline conditions. Luminol itself is more soluble in basic solutions.

Experimental Protocols for Solubility Determination

While specific experimental data from a single study detailing the determination of **luminol sodium salt**'s solubility is not readily available in the provided search results, the solubility of a solid compound like **luminol sodium salt** in a solvent such as water is typically determined using established laboratory methods. Below are detailed general protocols.

The gravimetric method is a fundamental technique for determining solubility. It involves preparing a saturated solution, separating the solvent, and weighing the dissolved solute.

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **luminol sodium salt** is added to a known volume of deionized water in a sealed container (e.g., a screw-cap vial or flask).
- **Equilibration:** The mixture is agitated at a constant temperature for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached and the solution is saturated. A magnetic stirrer or a shaker bath is typically used.
- **Phase Separation:** The suspension is allowed to stand, or it is centrifuged to separate the undissolved solid from the saturated solution.
- **Isolation of Solute:** A known volume of the clear supernatant is carefully transferred to a pre-weighed container.
- **Solvent Evaporation:** The solvent (water) is evaporated from the supernatant. This can be achieved by heating in an oven at a temperature below the decomposition point of the solute or by using a vacuum evaporator.
- **Mass Determination:** The container with the dried solute is weighed. The mass of the dissolved **luminol sodium salt** is determined by subtracting the initial weight of the empty container.
- **Calculation:** The solubility is calculated in mg/mL by dividing the mass of the dried solute by the volume of the supernatant taken.

This method involves preparing a saturated solution and then determining the concentration of the dissolved solute using an analytical technique like UV-Vis spectroscopy.

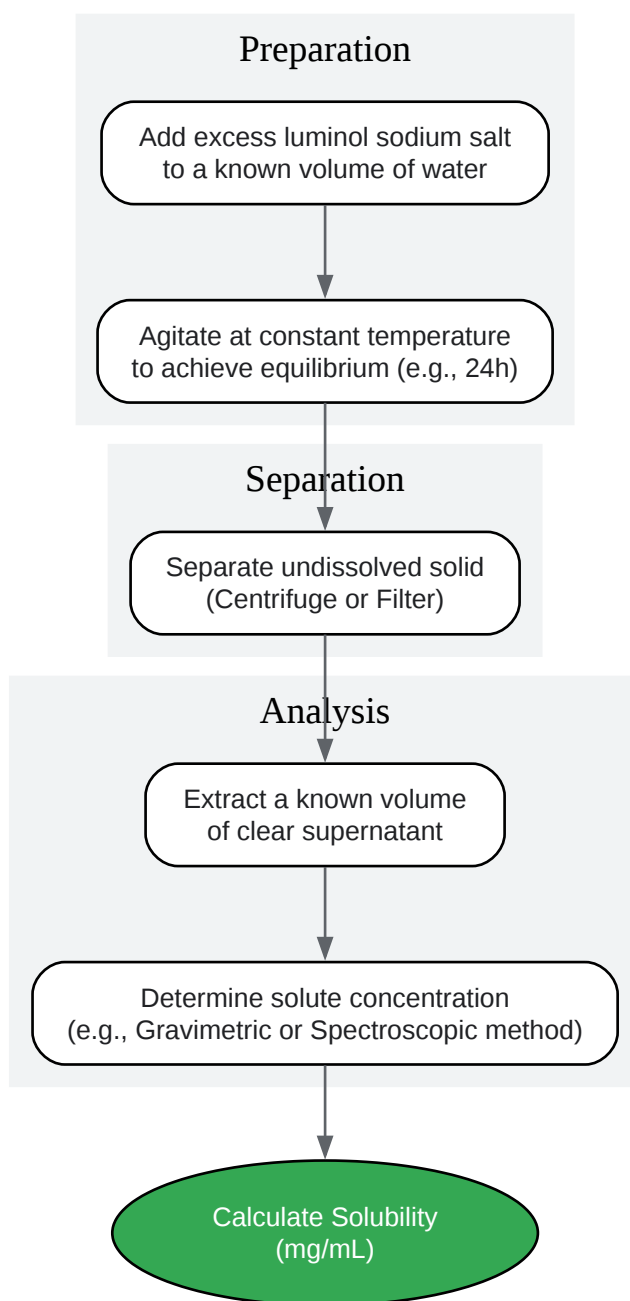
Methodology:

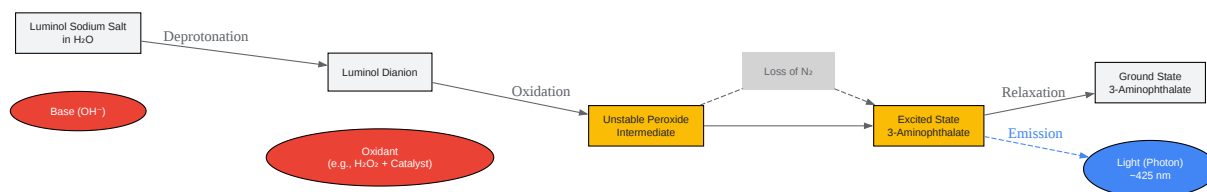
- **Standard Curve Generation:** A series of standard solutions of **luminol sodium salt** with known concentrations are prepared. The absorbance of each standard is measured at the wavelength of maximum absorbance (λ_{max}), which for luminol is around 425 nm in aqueous systems. A standard curve of absorbance versus concentration is plotted.

- **Preparation of Saturated Solution:** A saturated solution is prepared by adding excess **luminol sodium salt** to water and allowing it to equilibrate at a constant temperature with agitation, as described in the gravimetric method.
- **Phase Separation:** The undissolved solid is separated from the solution by centrifugation or filtration. A 0.22 μm filter is often used to ensure all particulate matter is removed.
- **Dilution:** The clear saturated supernatant is carefully diluted with a known factor to bring its concentration within the linear range of the standard curve.
- **Absorbance Measurement:** The absorbance of the diluted solution is measured using a UV-Vis spectrophotometer at the predetermined λ_{max} .
- **Concentration Calculation:** The concentration of the diluted sample is determined from the standard curve. This value is then multiplied by the dilution factor to obtain the concentration of the saturated solution, which represents the solubility.

Key Experimental Workflow & Signaling Pathway Diagrams

The following diagram illustrates a generalized workflow for determining the solubility of a solid compound in a liquid solvent.





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